

Comparative analysis of Coumaphos toxicity in *Apis mellifera* and *Bombus terrestris*.

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Comparative Analysis of Coumaphos Toxicity in *Apis mellifera* and *Bombus terrestris*

A comprehensive guide for researchers and drug development professionals on the differential toxicological effects of the organophosphate acaricide **Coumaphos** on two key pollinator species.

This guide provides a detailed comparative analysis of the toxicity of **Coumaphos**, a widely used organophosphate acaricide for the control of Varroa mites in honeybee colonies, on the European honeybee (*Apis mellifera*) and the buff-tailed bumblebee (*Bombus terrestris*). Understanding the differential susceptibility of these two important pollinator species is crucial for assessing the environmental risk of this pesticide and for the development of safer alternatives.

Executive Summary

This analysis reveals a significant difference in the acute toxicity of **Coumaphos** between *Apis mellifera* and *Bombus terrestris*. While **Coumaphos** exhibits moderate to high toxicity to honeybees through both oral and contact exposure, studies on bumblebees indicate that it is practically non-toxic at high concentrations. This guide synthesizes the available quantitative data on lethal doses, details sublethal effects, outlines the mechanism of action, and provides standardized experimental protocols for toxicity assessment.

Quantitative Toxicity Data

The following tables summarize the acute toxicity data for **Coumaphos** in adult and larval *Apis mellifera* and the available data for *Bombus terrestris*.

Table 1: Acute Toxicity of **Coumaphos** to *Apis mellifera* (Honeybee)

| Exposure Route | Life Stage | LD50 (μ g/bee) | LC50 | Source(s) |
|----------------|------------|---------------------|------------|-----------|
| Oral | Adult | 3-6 | - | [1] |
| Contact | Adult | 20.3 | - | [2] |
| Oral | Larva | 2.70 | 90.01 mg/L | [3] |

Table 2: Acute Toxicity of **Coumaphos** to *Bombus terrestris* (Bumblebee)

| Exposure Route | Life Stage | LD50 (μ g/bee) | Notes | Source(s) |
|----------------|------------|---------------------|---|-----------|
| Contact | Adult | > 100 | Practically non-toxic; insufficient mortality to generate an LD50 value at doses up to 100 μ g/bee. | [4][5] |
| Oral | Adult | No data available | - | - |

Sublethal Effects

Exposure to non-lethal doses of **Coumaphos** can lead to a range of adverse effects in bees, impacting their behavior, physiology, and colony health.

Apis mellifera:

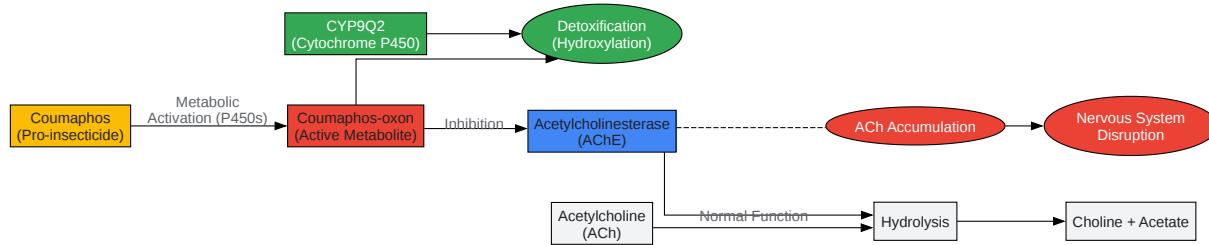
- Behavioral Impairments: Sublethal doses have been shown to reduce the discriminatory ability of honeybees when learning new odor stimuli[6].
- Queen Development: Exposure to **Coumaphos** in queen-rearing cells can lead to a higher rejection rate of larvae by nurse bees and a significant reduction in the weight of surviving queens[7][8]. At a concentration of 100 mg/kg in queen cups, over 50% of queen cells were rejected, and at 1000 mg/kg, no queens developed[7][8].
- Brood Mortality: High residue levels of **Coumaphos** in beeswax have been linked to increased brood mortality[9].
- Physiological Stress: **Coumaphos** exposure can induce higher mortality and is associated with the downregulation of the antioxidant gene catalase[10].

Bombus terrestris:

- Specific studies on the sublethal effects of **Coumaphos** on *Bombus terrestris* are limited. However, research on other organophosphates has shown that they can negatively impact bumblebee colony growth and reproduction[11].

Mechanism of Action and Detoxification

Coumaphos, like other organophosphate insecticides, is a cholinesterase inhibitor[12]. Its primary mode of action involves the inhibition of the enzyme acetylcholinesterase (AChE) in the nervous system.



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Figure 1. Signaling pathway of **Coumaphos** toxicity and detoxification in bees.

Inhibition of AChE leads to an accumulation of the neurotransmitter acetylcholine, causing continuous nerve stimulation, which results in paralysis and ultimately death of the insect[12]. **Coumaphos** itself is a pro-insecticide and is metabolically activated to its more potent oxygen analog, **coumaphos-oxon**, which is the primary inhibitor of AChE.

Honeybees possess detoxification mechanisms that can mitigate the toxic effects of **Coumaphos**. Key enzymes involved in this process are cytochrome P450 monooxygenases, specifically CYP9Q1, CYP9Q2, and CYP9Q3, which are capable of metabolizing both **coumaphos** and tau-fluvalinate[13]. The enzyme CYP9Q2, in particular, has been identified as a key player in **Coumaphos** detoxification through its ability to hydroxylate **coumaphos-oxon**[14]. The lower toxicity of **Coumaphos** in *Bombus terrestris* may be attributable to more efficient detoxification pathways, though specific research on this is lacking.

Experimental Protocols

Standardized methods for assessing the acute toxicity of pesticides to bees are provided by the Organisation for Economic Co-operation and Development (OECD).

Acute Oral Toxicity Test (based on OECD Guideline 213 for *A. mellifera* and OECD 247 for *B. terrestris*)

- Test Organisms: Young adult worker bees of uniform age and size are used.
- Test Substance Preparation: The test substance is dissolved in a 50% (w/v) sucrose solution. A solvent may be used if necessary, with a corresponding solvent control group.
- Exposure: Bees are starved for 2-4 hours and then provided with a known volume of the treated sucrose solution for a defined period.
- Observation: Mortality and sublethal effects are recorded at 24, 48, and if necessary, up to 96 hours post-exposure.
- Endpoint: The LD50 (the dose causing 50% mortality) is calculated.

Acute Contact Toxicity Test (based on OECD Guideline 214 for *A. mellifera* and OECD 246 for *B. terrestris*)

- Test Organisms: Young adult worker bees of uniform age and size are used.
- Test Substance Preparation: The test substance is dissolved in a suitable volatile solvent (e.g., acetone).
- Application: A precise volume (typically 1-5 μ L) of the test solution is applied topically to the dorsal thorax of each bee.
- Observation: Mortality and sublethal effects are recorded at 24, 48, and if necessary, up to 96 hours post-application.
- Endpoint: The LD50 is calculated.

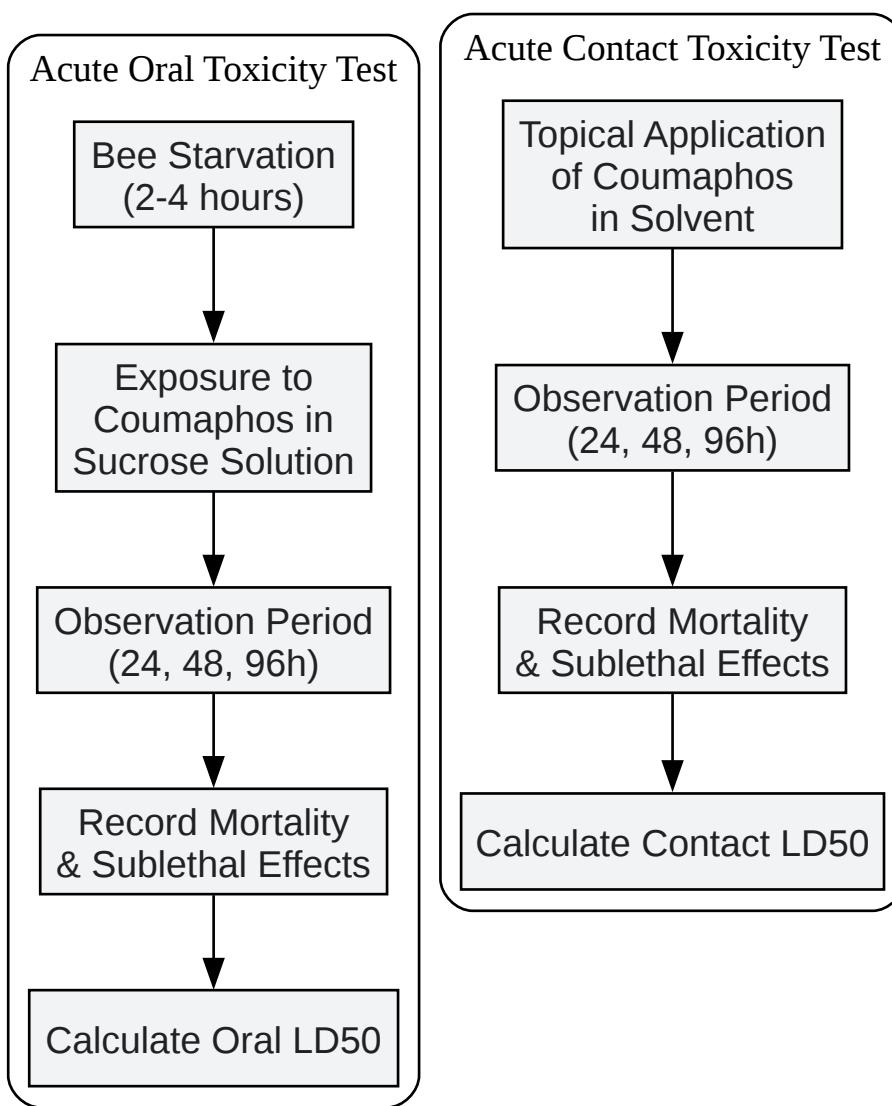
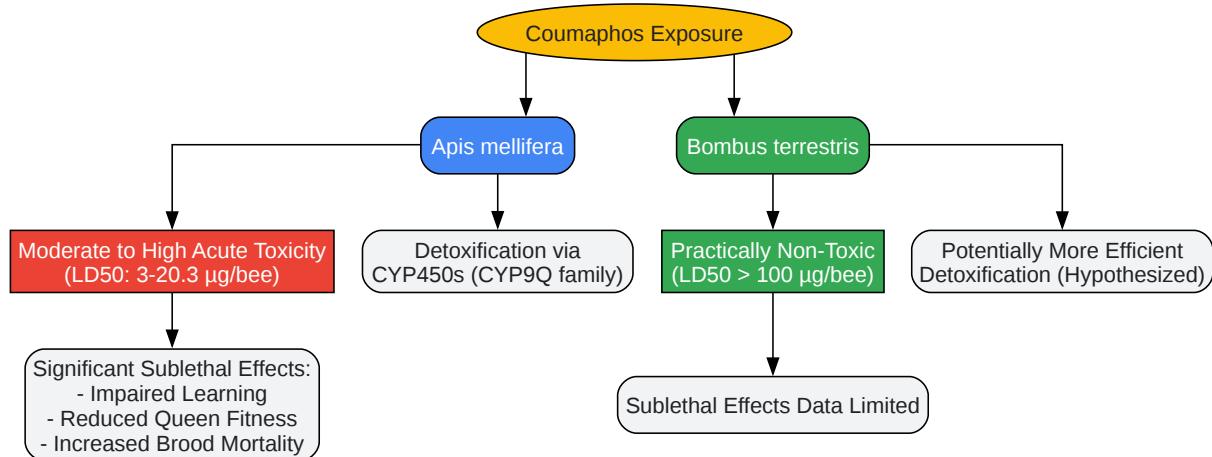
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Figure 2. Generalized workflow for acute bee toxicity testing.

Comparative Susceptibility: A Logical Analysis

The available evidence points to a significant difference in the susceptibility of *Apis mellifera* and *Bombus terrestris* to **Coumaphos**.



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References

- 1. researchgate.net [researchgate.net]
- 2. Assessing the acute toxicity of insecticides to the buff-tailed bumblebee (*Bombus terrestris audax*) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. openagrar.de [openagrar.de]
- 5. researchgate.net [researchgate.net]
- 6. croplifeeurope.eu [croplifeeurope.eu]
- 7. researchgate.net [researchgate.net]

- 8. researchgate.net [researchgate.net]
- 9. Impacts of neonicotinoids on the bumble bees *Bombus terrestris* and *Bombus impatiens* examined through an AOP framework lens - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Assessing the acute toxicity of insecticides to the buff-tailed bumblebee (*Bombus terrestris audax*) [repository.rothamsted.ac.uk]
- 11. researchgate.net [researchgate.net]
- 12. Toxicity of Coumaphos Residues in Beeswax Foundation to the Honey Bee Brood - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. Intra-specific variation in sensitivity of *Bombus terrestris* and *Osmia bicornis* to three pesticides - PMC [pmc.ncbi.nlm.nih.gov]
- 14. mdpi.com [mdpi.com]
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